

An In-depth Technical Guide to the Chemical Characterization of Linaclotide-d4

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Compound of Interest

Compound Name: *Linaclotide-d4*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical characterization of **Linaclotide-d4**, a deuterated isotopologue of the therapeutic peptide Linaclotide. **Linaclotide-d4** serves as a critical internal standard for the quantitative analysis of Linaclotide in biological matrices, ensuring accuracy and precision in pharmacokinetic and metabolism studies. This document outlines the key chemical properties, detailed experimental protocols for characterization, and the biological context of its non-deuterated counterpart.

Core Chemical Properties

Linaclotide-d4 is a synthetic 14-amino acid peptide, structurally identical to Linaclotide except for the inclusion of four deuterium atoms. This isotopic labeling provides a distinct mass signature for mass spectrometry-based detection without significantly altering the chemical behavior of the molecule.

Table 1: Physicochemical Properties of **Linaclotide-d4**

Property	Value	Reference
Molecular Formula	C ₅₉ H ₇₅ D ₄ N ₁₅ O ₂₁ S ₆	[1]
Molecular Weight	1530.8 g/mol	[1]
Appearance	A solid	[1]
Solubility	DMF: 30 mg/ml; DMSO: 30 mg/ml; DMSO:PBS (pH 7.2) (1:1): 0.2 mg/ml	[1]
Storage	-20°C	[1]
Stability	≥ 4 years	[1]

Table 2: Quality Control Specifications for **Linaclotide-d4**

Parameter	Specification	Method
Purity (HPLC)	≥ 95%	Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)
Isotopic Purity	≥ 99% deuterated forms (d ₁ -d ₄)	Mass Spectrometry
Identity	Conforms to the structure of Linaclotide-d4	High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR) Spectroscopy
Peptide Content	Report Value	Amino Acid Analysis

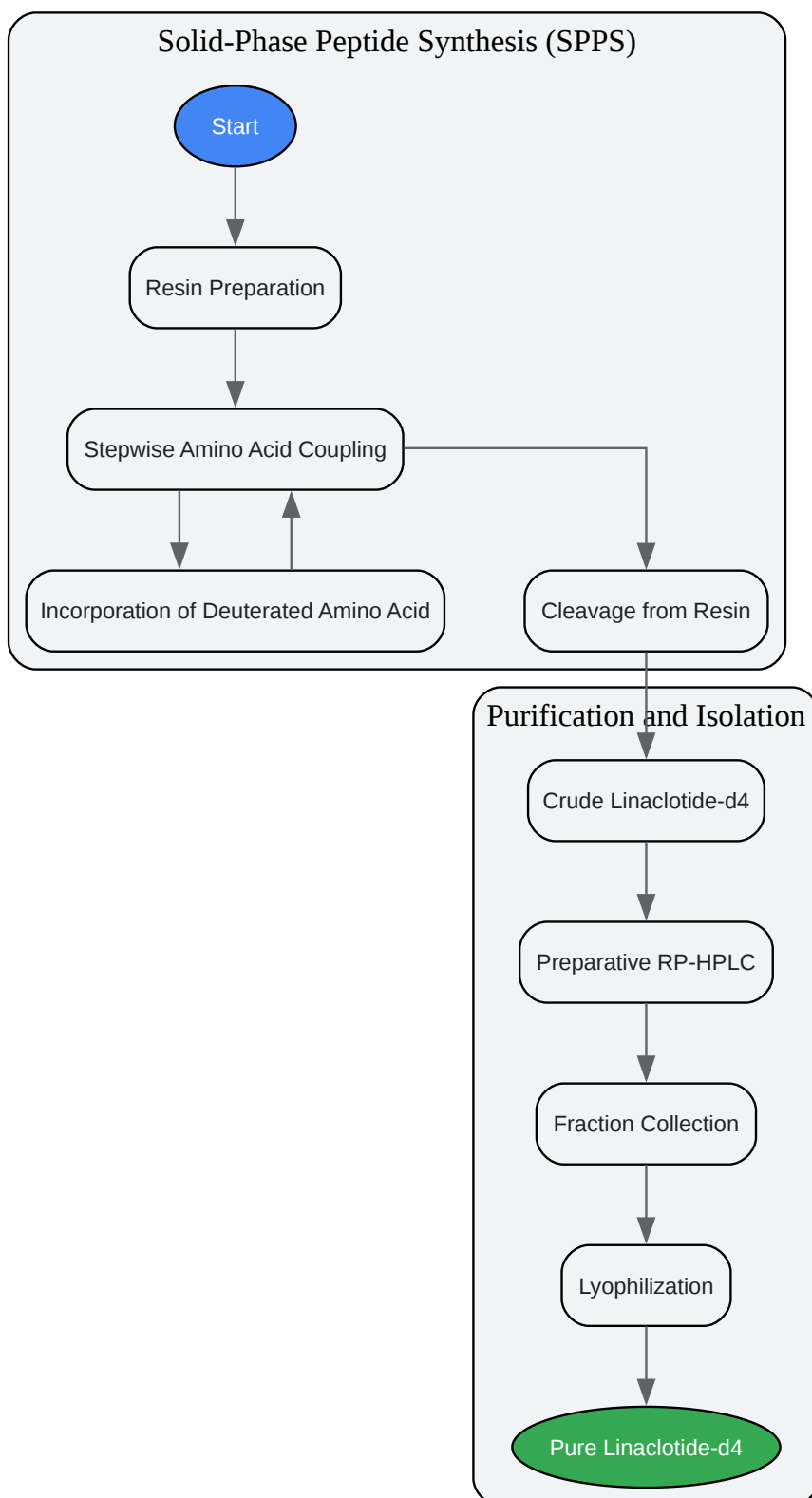
Experimental Protocols

The characterization of **Linaclotide-d4** involves a suite of analytical techniques to confirm its identity, purity, and isotopic enrichment.

Synthesis and Purification

The synthesis of **Linaclotide-d4** is achieved through solid-phase peptide synthesis (SPPS), a common method for producing peptides.^{[2][3][4]} A deuterated amino acid, in this case, a deuterated version of one of the amino acids in the Linaclotide sequence, is incorporated during the synthesis process.

Experimental Workflow for Synthesis and Purification:



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Caption: Synthesis and purification workflow for **Linaclotide-d4**.

Purity Determination by RP-HPLC

Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is the primary method for assessing the purity of **Linaclotide-d4**.

Protocol:

- Column: C18 column (e.g., 4.6 x 250 mm, 5 μ m)
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Gradient: A linear gradient from 5% to 50% Mobile Phase B over 30 minutes.
- Flow Rate: 1.0 mL/min
- Detection: UV at 214 nm and 280 nm
- Column Temperature: 40°C
- Injection Volume: 20 μ L

The purity is calculated by integrating the peak area of the main component and expressing it as a percentage of the total peak area.

Identity and Isotopic Enrichment by Mass Spectrometry

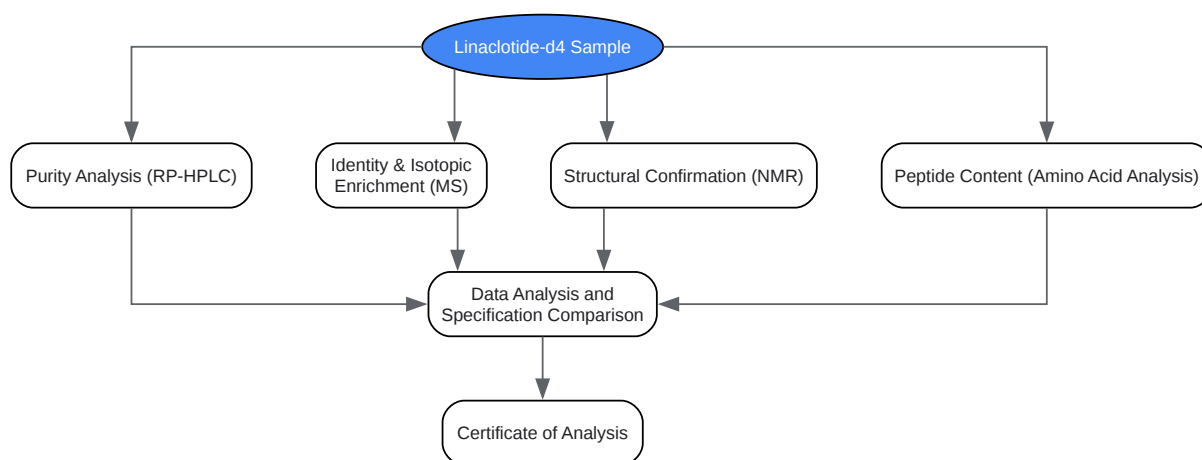
Mass spectrometry (MS) is used to confirm the molecular weight and determine the isotopic enrichment of **Linaclotide-d4**. High-resolution mass spectrometry (HRMS) provides accurate mass measurements, confirming the elemental composition.

Protocol:

- Instrument: Electrospray Ionization Quadrupole Time-of-Flight (ESI-QTOF) Mass Spectrometer.
- Mode: Positive ion mode

- **Sample Preparation:** The sample is dissolved in a suitable solvent (e.g., 50% acetonitrile in water with 0.1% formic acid).
- **Data Analysis:** The mass spectrum is analyzed to identify the monoisotopic mass of **Linacotide-d4**. The isotopic distribution is examined to confirm the incorporation of four deuterium atoms and to calculate the percentage of deuterated species.

Experimental Workflow for Characterization:



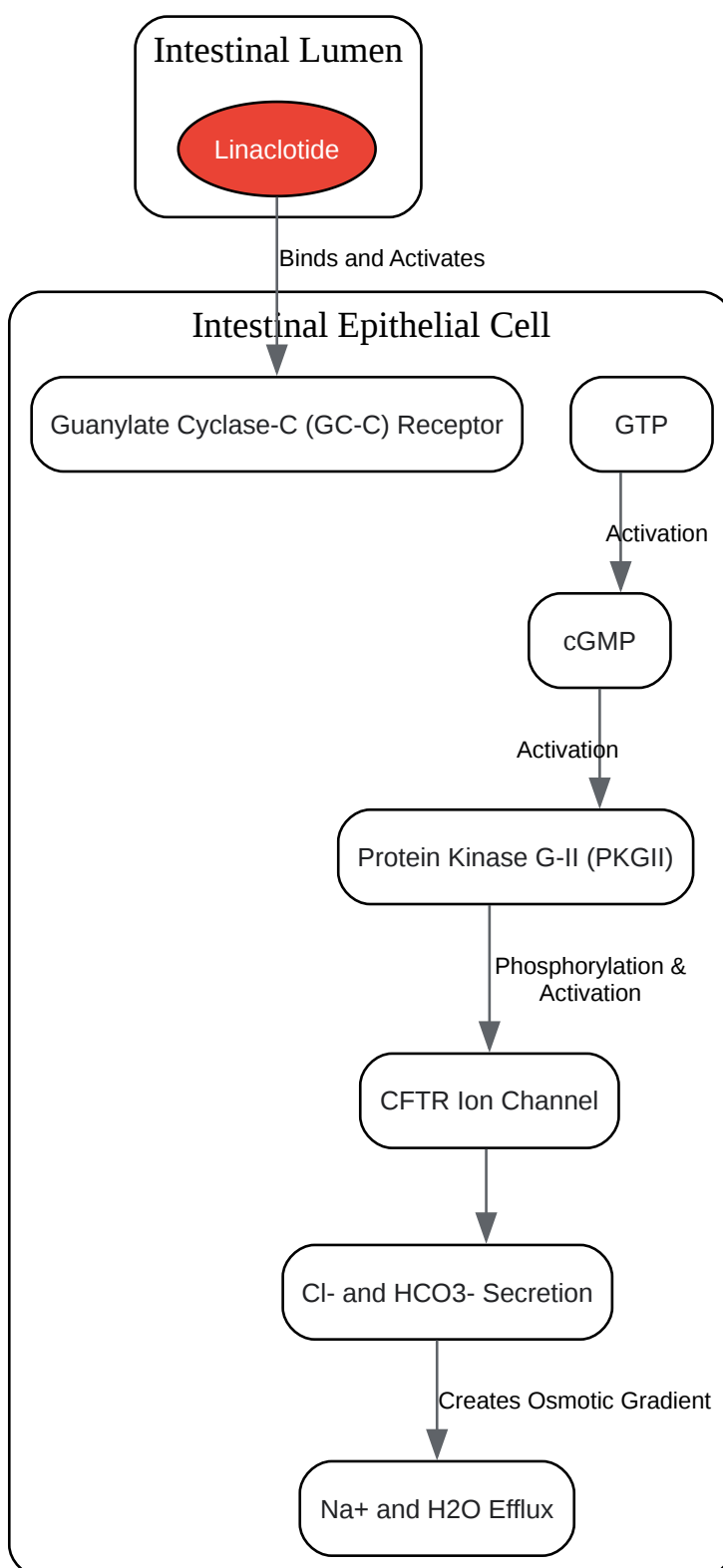
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Caption: Analytical workflow for the characterization of **Linacotide-d4**.

Biological Context: Linacotide's Mechanism of Action

Linacotide, the non-deuterated parent compound, is a guanylate cyclase-C (GC-C) agonist.[5] It acts locally on the apical membrane of intestinal epithelial cells.[6][7] Understanding this pathway is crucial for researchers using **Linacotide-d4** in pharmacological studies.

Signaling Pathway of Linacotide:



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Characterization of Linaclotide-d4]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15597932/docs#an-in-depth-technical-guide-to-the-chemical-characterization-of-linaclotide-d4>]

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